

Personal protective equipment for handling Diacetoxyscirpenol-13C19

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Compound of Interest

Compound Name: *Diacetoxyscirpenol-13C19*

Cat. No.: *B10854071*

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Essential Safety and Handling Guide for Diacetoxyscirpenol-13C19

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT
PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Diacetoxyscirpenol-13C19**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Diacetoxyscirpenol (DAS) is a type A trichothecene mycotoxin, a secondary metabolite produced by fungi of the *Fusarium* genus.^{[1][2]} It is considered a highly toxic compound. The 13C19 isotope is a stable, non-radioactive label and does not alter the chemical's inherent toxicity. Therefore, all safety precautions for standard Diacetoxyscirpenol apply to **Diacetoxyscirpenol-13C19**.

Immediate Safety Concerns

Diacetoxyscirpenol is fatal if swallowed, inhaled, or in contact with skin. It causes severe skin and eye irritation. It is also suspected of damaging fertility or the unborn child and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C19H26O7	[4]
Molecular Weight	366.41 g/mol	[4]
Appearance	White crystals or powder	[3]
Storage Temperature	2 - 8 °C	[5]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory when handling **Diacetoxyscirpenol-13C19**.

PPE Category	Specific Requirements	Rationale
Respiratory Protection	A full-face respirator with appropriate cartridges for organic vapors and particulates is recommended. A half-mask respirator is a viable alternative, but does not offer eye protection.[6]	Protects against inhalation of aerosolized particles and vapors, which can be fatal. Standard dust masks (e.g., N95) are insufficient as they do not protect against chemical gases and vapors.[6]
Skin Protection	Wear a disposable, chemical-resistant suit (e.g., Tyvek).[7] Use chemical-resistant gloves (e.g., nitrile).[7]	Prevents dermal contact, which can be fatal. Contaminated clothing should be removed and washed before reuse.[3]
Eye Protection	Use chemical safety goggles or a full-face respirator.[6]	Protects eyes from irritation and potential absorption of the toxin.
Hand Protection	Wear chemical-resistant gloves.	Prevents skin contact and absorption.[3]

Operational and Disposal Plans

Handling and Storage:

- Pre-Handling: Read and understand all safety precautions before handling.[3]
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[3]
- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors.[3] After handling, wash hands and face thoroughly.[3]
- Storage: Keep the container tightly closed in a dry, well-ventilated place.[5] Recommended storage temperature is 2-8°C.[5] Store locked up.[3]

Disposal:

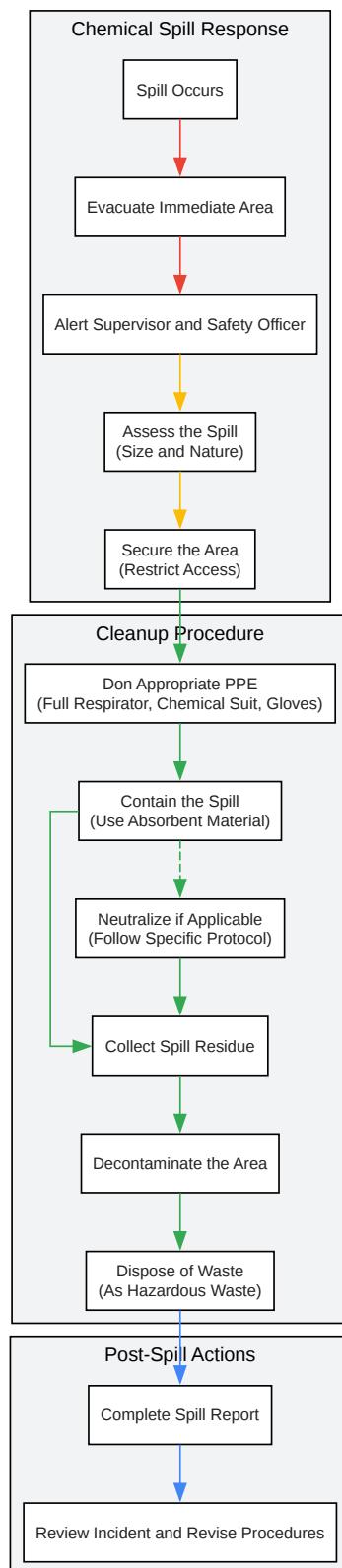
- Waste Disposal: Dispose of contents and container in accordance with all federal, state, and local environmental regulations.
- Procedure: Contact a licensed professional waste disposal service. One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

Emergency Procedures

First Aid:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[3]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Take the victim to a hospital.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

Spill Response Workflow:

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Caption: Workflow for responding to a Diacetoxyisopropanol spill.

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